Technical Guide: Structure & Utility of 4-Amino-3-fluorophenylacetic Acid

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Compound of Interest

Compound Name:	*4-Amino-3-fluorophenylacetic acid*
CAS No.:	*503315-77-3*
Cat. No.:	*B3029042*

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Executive Summary

4-Amino-3-fluorophenylacetic acid (CAS: 503315-77-3) is a bifunctional aromatic building block widely employed in the synthesis of pharmaceuticals, particularly kinase inhibitors and peptide mimetics.[1] Its value lies in the bioisosteric replacement of hydrogen with fluorine at the ortho position to the amine.[1] This substitution modulates the basicity of the aniline nitrogen, enhances metabolic stability against ring oxidation, and alters the lipophilicity of the final drug scaffold without significantly changing steric volume.

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Feature	Specification
CAS Number	503315-77-3
IUPAC Name	2-(4-amino-3-fluorophenyl)acetic acid
Molecular Formula	C H FNO
Molecular Weight	169.15 g/mol
Key Functionality	Fluorinated Aniline + Carboxylic Acid Linker

Structural & Physicochemical Analysis

Electronic Architecture

The strategic placement of the fluorine atom at position 3 (ortho to the amino group) exerts a profound electronic effect:

- Inductive Effect (-I): The highly electronegative fluorine atom withdraws electron density from the aromatic ring.[1] This lowers the pK

  of the aniline nitrogen (typically from ~4.6 in aniline to ~3.5–4.0 in this scaffold), reducing its nucleophilicity but also decreasing its liability to form reactive metabolites (e.g., quinone imines).

- Acidic Domain: The acetic acid tail remains insulated from the fluorine's inductive pull by the methylene spacer, maintaining a typical carboxylic acid pK

  of approximately 4.5.[1]

Conformational Dynamics

Unlike non-fluorinated analogs, the C–F bond induces a specific dipole moment that can lock the conformation of the amino group through intramolecular electrostatic interactions.[1] In

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protein binding pockets, this fluorine often engages in multipolar interactions with backbone amides or carbonyls, a phenomenon known as "orthogonal fluorine interactions."[1]

Physicochemical Profile

Property	Value (Experimental/Predicted)	Implications for Drug Design
pK (Acid)	4.47 ± 0.10	Ionized at physiological pH (COO^-).[1]
pK (Base)	~3.6	Neutral at physiological pH; reduced hERG liability.[1]
LogP	1.62	Moderate lipophilicity; good membrane permeability.[1]
H-Bond Donors	2 (NH , OH)	Critical for solvent-front interactions in kinases.[1]
H-Bond Acceptors	4 (N, O, F)	Fluorine acts as a weak acceptor.

Synthesis & Manufacturing Protocols

The industrial preparation of **4-Amino-3-fluorophenylacetic acid** typically follows a Nitration-Reduction pathway starting from 3-fluorophenylacetic acid.[1] This route is preferred for its atom economy and availability of starting materials.[1]

Synthetic Workflow (Graphviz Diagram)

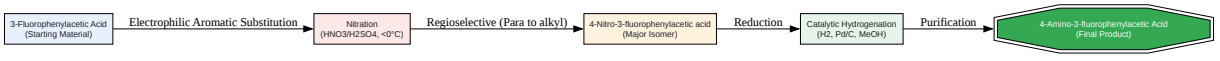

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Figure 1: Primary synthetic pathway via nitration and reduction.[1]

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Detailed Protocol

Step 1: Regioselective Nitration

- Reagents: Fuming Nitric Acid, Concentrated Sulfuric Acid.[1]
- Procedure: 3-Fluorophenylacetic acid is dissolved in concentrated H

  SO

  at -10°C. Fuming HNO

  is added dropwise.[1] The methylene-carboxyl group is a weak activator and ortho/para director.[1] The fluorine is an ortho/para director.[1] The position para to the alkyl group (position 4) is sterically favored and electronically reinforced by the fluorine (which directs ortho to itself).[1]
- Critical Control: Temperature must be kept below 0°C to prevent over-nitration or oxidation of the benzylic carbon.[1]
- Purification: The crude mixture is poured into ice water.[1] The 4-nitro isomer precipitates and can be recrystallized from ethanol/water.[1]

Step 2: Catalytic Hydrogenation

- Reagents: 10% Palladium on Carbon (Pd/C), Hydrogen gas (1 atm), Methanol.[1]
- Procedure: The nitro intermediate is dissolved in methanol.[1] Pd/C is added carefully under nitrogen.[1] The system is purged with H

  and stirred at room temperature for 4–6 hours.
- Validation: Monitor by TLC or LC-MS until the nitro peak (M+ ~227) disappears and the amine peak (M+ 170) appears.[1]
- Workup: Filter through Celite to remove catalyst.[1] Concentrate filtrate to obtain the off-white solid product.[1]

Analytical Specifications & Quality Control

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To ensure the integrity of the scaffold for drug development, the following analytical signatures must be verified.

NMR Spectroscopy

- H NMR (DMSO-d

  , 400 MHz):

  - 12.1 ppm (s, 1H, COOH) - Broad singlet, exchangeable.[1]
  - 6.8–7.0 ppm (m, 3H, Ar-H) - Characteristic splitting due to

    F coupling.
  - 5.0 ppm (s, 2H, Ar-NH

) - Broad, exchangeable.
  - 3.4 ppm (s, 2H, Ar-CH

    -COOH).

- F NMR:

  - Single peak around -130 to -135 ppm (referenced to CFCl

    ), confirming mono-fluorination.[1]

Mass Spectrometry (LC-MS)

- Ionization: ESI Positive Mode.
- Parent Ion: [M+H]

  = 170.15 m/z.[1]

- Fragmentation: Loss of CO

  (M-44) is a common fragmentation pathway for phenylacetic acids.[1]

Applications in Drug Discovery

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Kinase Inhibitor Design

This scaffold is a "privileged structure" in kinase inhibition.[1] The carboxylic acid can be converted into amides to interact with the hinge region or solvent-front residues, while the fluorinated aniline serves as a warhead attachment point or a hydrophobic contact.[1]

- Mechanism: The fluorine atom increases the metabolic half-life by blocking Phase I metabolism (hydroxylation) at the C3 position.[1]
- Example: Used in the synthesis of covalent inhibitors where the amine is acrylated to target cysteine residues.[1]

Peptide Mimetics

The compound serves as a constrained phenylalanine analog.[1]

- Bioisosterism: The 4-amino group allows for extension into the P1' or P2 pockets of proteases.[1]
- Metabolic Stability: Fluorination protects the aromatic ring from oxidative degradation by Cytochrome P450 enzymes.[1]

Safety & Handling (SDS Summary)

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.[1]
STOT-SE	H335	May cause respiratory irritation.[1]

- Handling: Use in a fume hood with nitrile gloves.[1]
- Storage: Keep in a cool, dry place away from light. The amine is prone to oxidation (darkening) over time if exposed to air.[1]

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Sources

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